

Essential Safety and Handling Guide for Algaecide 60

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Compound of Interest

Compound Name: Awl 60
CAS No.: 140716-14-9
Cat. No.: B1665861

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate safety, handling, and disposal information for Algaecide 60, a substance containing 60% Poly[oxyethylene (dimethyliminio) ethylene (dimethyliminio) ethylene dichloride]. Adherence to these protocols is crucial for minimizing risks and ensuring responsible chemical management.

Chemical Identification and Hazards

Property	Information
Chemical Name	Poly[oxyethylene (dimethyliminio) ethylene (dimethyliminio) ethylene dichloride]
Concentration	60%
Signal Word	WARNING
Primary Hazards	Harmful if swallowed.[1] Causes eye irritation.[1] May cause skin irritation upon prolonged or repeated contact.[1] Very toxic to aquatic life.[1]

Personal Protective Equipment (PPE)

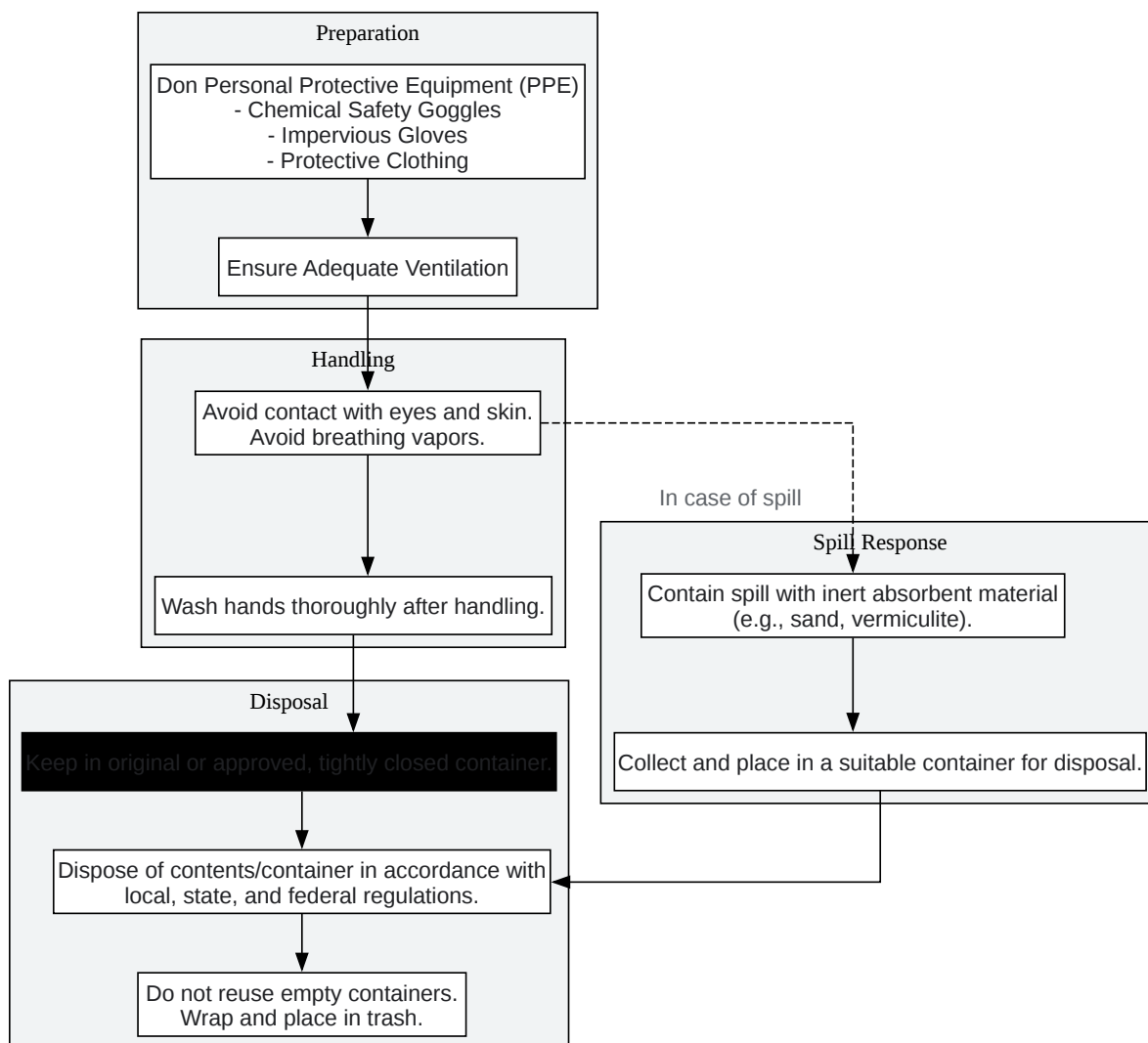
When handling Algaecide 60, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles should be worn.
Skin Protection	Impervious gloves are required. Body protective clothing and shoes are also recommended.
Respiratory Protection	Not normally required with adequate ventilation. In case of insufficient ventilation, suitable respiratory equipment should be used.

Facilities where this material is handled should be equipped with an eyewash station and a safety shower.

Procedural Guidance for Handling and Disposal

Proper handling and disposal of Algaecide 60 are critical to prevent accidental exposure and environmental contamination. The following workflow outlines the necessary steps from preparation to final disposal.



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References

- 1. [poolzoom.com](https://www.poolzoom.com) [poolzoom.com]
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